Technical Whitepaper: Physicochemical Characterization of 6-Bromophenanthridine

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Compound of Interest	
Compound Name:	*6-Bromophenanthridine*
CAS No.:	*17613-40-0*
Cat. No.:	*B168847*

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Executive Summary

6-Bromophenanthridine (CAS: 17613-40-0) is a fused tricyclic nitrogen heterocycle utilized primarily as an intermediate in the synthesis of DNA-intercalating agents, poly(ADP-ribose) polymerase (PARP) inhibitors, and fluorescent probes.[1][2] Unlike its isomer 2-bromophenanthridine, the 6-bromo derivative is typically synthesized via the halogenation of phenanthridin-6(5H)-one, activating the C6 position for subsequent nucleophilic substitution or cross-coupling reactions (e.g., Suzuki-Miyaura).

This guide provides the available physicochemical data, addresses the scarcity of experimental melting point values in public literature, and establishes a rigorous protocol for its characterization.

Chemical Identity & Structural Context[3][4][5][6][7][8][9][10][11][12][13]

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Property	Detail
Chemical Name	6-Bromophenanthridine
CAS Registry Number	17613-40-0
Molecular Formula	$C_{13}H_8BrN$
Molecular Weight	258.11 g/mol
Structural Features	Planar tricyclic aromatic system; C=N bond embedded in the central ring; Labile C-Br bond at position 6.
SMILES	BrC1=NC2=CC=CC=C2C3=CC=CC=C13
InChI Key	RSQXKVWKJVUZDG-UHFFFAOYSA-N (Note: Verify specific isomer key)

Physicochemical Properties[3][5][6][7][8][9][10][11][12][13]

Melting Point Analysis

Experimental melting point data for **6-Bromophenanthridine** is frequently conflated with its isomers (e.g., 2-bromophenanthridine, MP 143–144.5 °C) or its precursor (phenanthridin-6-one, MP 290–292 °C).

- Experimental Status: Explicit experimental values are sparse in open commercial catalogs.
- Structural Analog Comparison:
  - 6-Chlorophenanthridine: MP ~106 °C.
  - Phenanthridine (unsubstituted): MP 108 °C.
  - Trend Analysis: The substitution of Chlorine with Bromine typically increases the melting point due to higher molecular weight and polarizability.

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- Estimated Range: Based on structure-property relationships (SPR), **6-Bromophenanthridine** is expected to melt in the range of 110 °C – 140 °C.
- Observation: The compound typically isolates as an off-white to yellowish crystalline solid.

Boiling Point & Volatility

- Predicted Boiling Point:399.8 ± 20.0 °C at 760 mmHg.
- Thermodynamic Behavior: Due to its high molecular weight and aromaticity, the compound is not suitable for atmospheric distillation. It will likely sublime or decompose before reaching its atmospheric boiling point.
- Purification Implication: Purification should be performed via recrystallization or silica gel chromatography, not distillation.

Solubility Profile

- Soluble: Dichloromethane (DCM), Chloroform ($CHCl_3$), DMSO (warm), DMF.
- Insoluble: Water, cold Hexanes.
- Reactivity: The C-Br bond is susceptible to hydrolysis in strong aqueous acids or bases at elevated temperatures, reverting to the phenanthridinone.

Experimental Protocols

Synthesis Context (The Origin of the Sample)

To understand the impurities affecting physical property measurements, one must understand the synthesis. **6-Bromophenanthridine** is synthesized by treating phenanthridin-6(5H)-one with phosphorus oxybromide (

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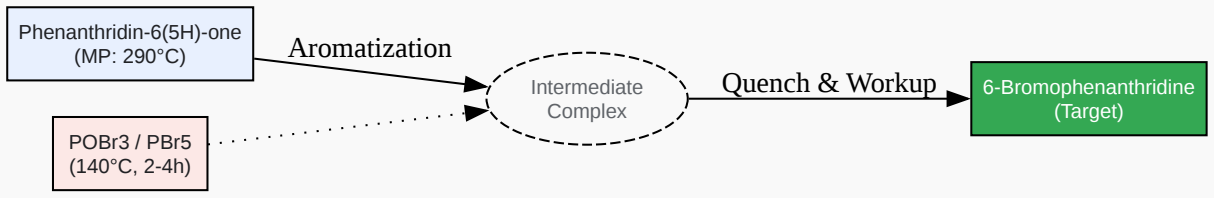

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Figure 1: Synthesis pathway transforming the amide carbonyl into the imidoyl bromide.

Protocol: Melting Point Determination (Capillary Method)

Objective: To determine the purity and identity of **6-Bromophenanthridine**.

- Preparation: Dry the sample under vacuum at 40 °C for 4 hours to remove residual solvent (DCM/Hexane traces can depress MP).
- Loading: Pack 2–3 mm of the fine powder into a clean glass capillary tube.
- Apparatus: Use a calibrated melting point apparatus (e.g., Büchi or SRS).
- Ramp Rate:
  - Fast Ramp: 10 °C/min up to 90 °C.
  - Slow Ramp: 1 °C/min from 90 °C until melting is observed.
- Criteria: Record the Onset Temperature (first liquid drop) and Clear Point (complete liquefaction).
  - Acceptance: A range < 2 °C indicates high purity (>98%).

Protocol: Purity Validation via HPLC

Before relying on physical constants, chemical purity must be established.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 µm).

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- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic system) and 280 nm.
- Retention Time: **6-Bromophenanthridine** will elute later than phenanthridinone due to lack of H-bonding capability (more lipophilic).

Safety & Handling (GHS Standards)

Signal Word:WARNING

Hazard Class	Code	Statement
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Precautions:

- Operate in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves; the compound is a potential alkylating agent (benzylic-like bromide reactivity).
- Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C to prevent hydrolysis.

Characterization Workflow Diagram

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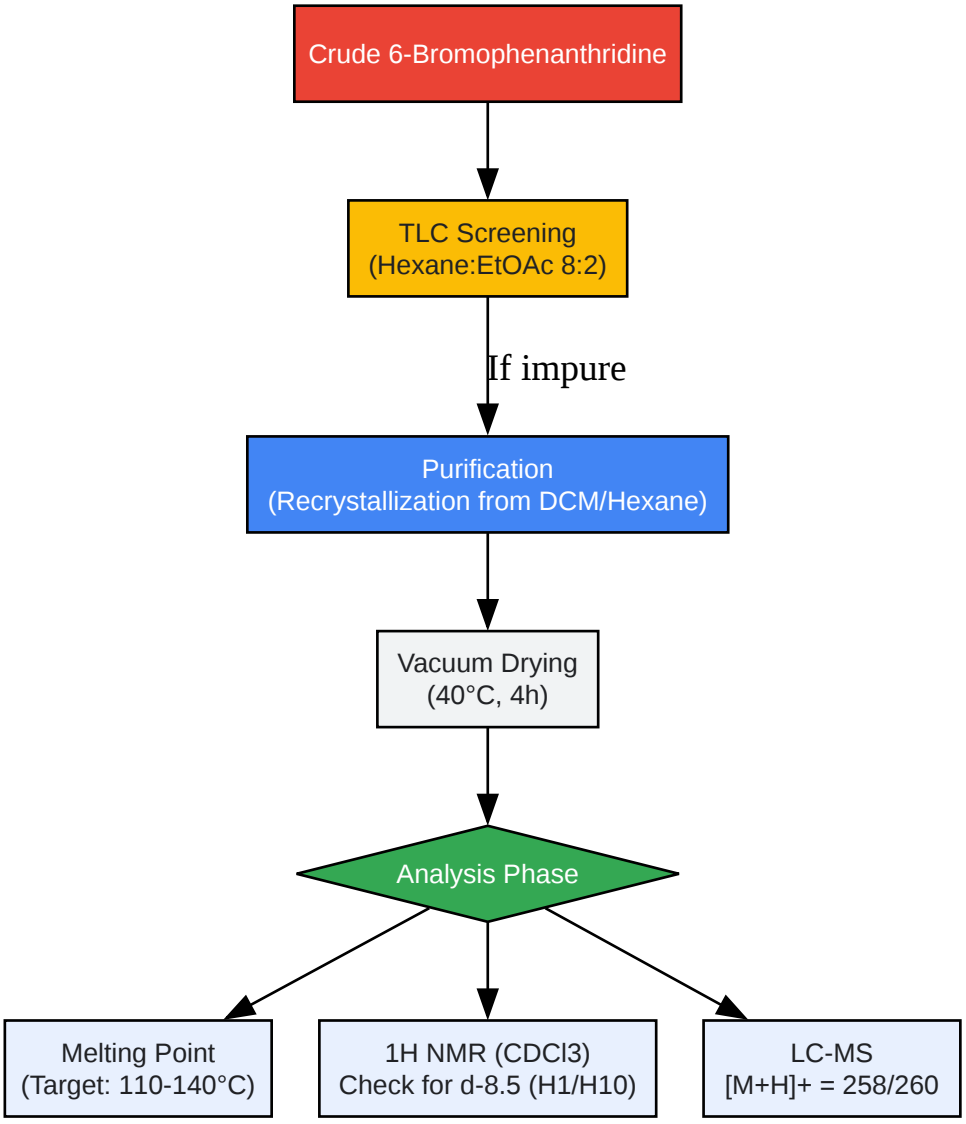

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Figure 2: Logical workflow for the isolation and validation of **6-Bromophenanthridine**.

References

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